

(6E)-2,6-dimethylocta-2,6-diene IUPAC name and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Octadiene, 2,6-dimethyl-

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An In-depth Technical Guide to (6E)-2,6-dimethylocta-2,6-diene

This technical guide provides a comprehensive overview of (6E)-2,6-dimethylocta-2,6-diene, a monoterpenoid of interest to researchers in chemistry and drug development. This document details its chemical identity, physicochemical properties, and insights into its synthesis.

Chemical Identity and Structure

(6E)-2,6-dimethylocta-2,6-diene is a member of the class of organic compounds known as monoterpenoids.^[1] Its structure consists of an eight-carbon chain with two methyl groups at positions 2 and 6, and two double bonds at positions 2 and 6. The "(6E)" designation indicates the stereochemistry at the double bond at position 6 is of the trans configuration. This compound has been identified in various natural sources, including *Camellia sinensis*, *Magnolia sieboldii*, and *Zingiber officinale*.^{[1][2]}

The fundamental identifiers and structural representations of (6E)-2,6-dimethylocta-2,6-diene are as follows:

- IUPAC Name: (6E)-2,6-dimethylocta-2,6-diene^{[1][3]}
- Molecular Formula: C₁₀H₁₈^{[1][3][4]}
- SMILES: C/C=C(\C)/CCC=C(C)C^[1]
- InChIKey: MZPDTOMKQCMETI-BJMVGYQFSA-N^{[1][3]}

Physicochemical Data

A summary of the key physicochemical properties of (6E)-2,6-dimethylocta-2,6-diene is presented in the table below. While some experimental data is available, many properties are computationally predicted.

Property	Value	Source
Molecular Weight	138.25 g/mol	[1] [3]
CAS Number	2609-23-6	[1] [5]
Purity	95% (as specified by one vendor)	[3]
Kovats Retention Index	976 - 990 (Semi-standard non-polar)	[1]
Boiling Point	Not available	[4]
Melting Point	Not available	[4]
Density	Not available	[4]

Synthesis and Experimental Protocols

The synthesis of (6E)-2,6-dimethylocta-2,6-diene has been reported in the scientific literature, with a key reference being Chemistry Letters, 9, p. 103, 1980.[\[4\]](#) While the full detailed protocol from this specific publication is not readily available, a general approach to synthesizing similar diene structures often involves olefination reactions or elimination reactions from suitable precursors.

A documented experimental protocol for a related compound, (\pm)-(E)-2,6-dimethyl-octa-2,7-diene-1,6-diol, utilizes a microwave-assisted synthesis approach, which is noted for its efficiency and environmentally friendly nature.[\[6\]](#)[\[7\]](#) A general outline of such a synthesis involves the following key steps:

- Oxidation of a Precursor: For instance, the oxidation of linalool to (\pm) (E)-2,6-dimethyl-3-hydroxy-2,7-octadienal can be achieved using selenium dioxide and tert-Butyl hydroperoxide

on a silica support under microwave irradiation.[6]

- Further Functional Group Transformation: The resulting aldehyde can then be subjected to further reactions. For example, reduction with sodium borohydride on alumina under microwave irradiation can yield the corresponding diol.[6]

This modern synthetic methodology highlights the use of solid supports and microwave energy to drive reactions to completion rapidly and with high yields, offering a greener alternative to traditional synthetic methods.[6][7]

Logical Workflow for Synthesis and Purification

The following diagram illustrates a generalized workflow for the chemical synthesis and subsequent purification of a target compound like (6E)-2,6-dimethylocta-2,6-diene.



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Caption: A generalized workflow for the synthesis and purification of a chemical compound.

Potential Applications

As a conjugated diene with symmetrical methyl substitution, (6E)-2,6-dimethylocta-2,6-diene can be utilized in studies of diene reactivity and chain-conjugation.[3] It may also be employed in investigations of radical mechanisms and as a scaffold inspired by terpenes in developmental chemistry.[3] The presence of this and related compounds in human breath suggests potential interest in the field of metabolomics and biomarker discovery.[8]

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- To cite this document: BenchChem. [(6E)-2,6-dimethylocta-2,6-diene IUPAC name and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105221#6e-2-6-dimethylocta-2-6-diene-iupac-name-and-structure]

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